

An In-depth Technical Guide to the Physical Properties of Trimethylphenylammonium Hydroxide Solution

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Compound of Interest

Compound Name: Trimethylphenylammonium hydroxide

Cat. No.: B155177

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This technical guide provides a comprehensive overview of the physical properties of **trimethylphenylammonium hydroxide** solution, tailored for researchers, scientists, and professionals in drug development. This document collates available data, presents it in a structured format, and outlines relevant experimental methodologies.

Chemical Identity

Trimethylphenylammonium hydroxide, a quaternary ammonium salt, is a versatile compound utilized in various chemical applications.

Identifier	Value
IUPAC Name	trimethyl(phenyl)azanium;hydroxide
Synonyms	Phenyltrimethylammonium hydroxide, TMAH, Trimethylanilinium hydroxide[1][2][3][4][5][6][7]
CAS Number	1899-02-1[3][6]
Molecular Formula	C9H15NO[1][2][3][6]
Molecular Weight	153.22 g/mol [1][2][3][5][6]
Chemical Structure	[OH-].C--INVALID-LINK--(C)c1ccccc1

Physical Properties

The physical properties of **trimethylphenylammonium hydroxide** are predominantly available for its solutions, as the anhydrous solid is less common. These properties are highly dependent on the solvent and the concentration of the solution.

Table 1: Physical Properties of **Trimethylphenylammonium Hydroxide** Solutions

Property	Value	Solution Details
Appearance	Clear, colorless liquid[1][2][3]	0.1M in methanol, 20-30% in water, ~8.5% in methanol
Solubility	Miscible[1]	In water
Density	0.8 g/mL[1]	0.1M in methanol
0.790 g/mL[3]	~8.5% in methanol	
Boiling Point	64 °C[1]	0.1M in methanol
65 °C[3][6]	~8.5% in methanol	
Melting Point	195 °C (lit.)[8]	Data likely for the solid compound, not a solution.
Flash Point	10 °C / 50 °F[1][4][9]	0.1M in methanol
11 °C / 51.8 °F (closed cup)[5]	~0.5 M in methanol	
Not Applicable	Aqueous solution[10][11]	
Refractive Index	1.395 (at 20°C)[3][12]	~25% in H2O (1.68 M)
Viscosity	Not available[1]	-

Experimental Protocols

Detailed experimental procedures for determining the physical properties of liquid solutions are outlined below. These are standard methodologies applicable to **trimethylphenylammonium hydroxide** solutions.

3.1. Determination of Density

The density of a liquid solution can be accurately measured using a pycnometer or a digital density meter.

- Using a Pycnometer:
 - Clean and dry the pycnometer thoroughly and determine its empty weight (m_1).
 - Fill the pycnometer with distilled water of a known temperature and weigh it (m_2). The density of water at this temperature is known.
 - Calculate the volume of the pycnometer (V) using the formula: $V = (m_2 - m_1) / \rho_{\text{water}}$.
 - Empty and dry the pycnometer, then fill it with the **trimethylphenylammonium hydroxide** solution at the same temperature and weigh it (m_3).
 - The density of the solution (ρ_{solution}) is then calculated as: $\rho_{\text{solution}} = (m_3 - m_1) / V$.
- Using a Digital Density Meter:
 - Calibrate the instrument with dry air and distilled water according to the manufacturer's instructions.
 - Inject the **trimethylphenylammonium hydroxide** solution into the measuring cell.
 - The instrument will directly display the density of the solution, often with temperature control.

3.2. Determination of Boiling Point

The boiling point can be determined using a simple distillation apparatus.

- Place a sample of the **trimethylphenylammonium hydroxide** solution in a round-bottom flask.
- Add a few boiling chips to ensure smooth boiling.

- Set up a distillation apparatus with a condenser and a thermometer. The thermometer bulb should be positioned just below the side arm of the distillation head.
- Heat the flask gently. The temperature at which the liquid boils and the vapor condenses on the thermometer bulb is recorded as the boiling point. This temperature should remain constant during the distillation of a pure substance.

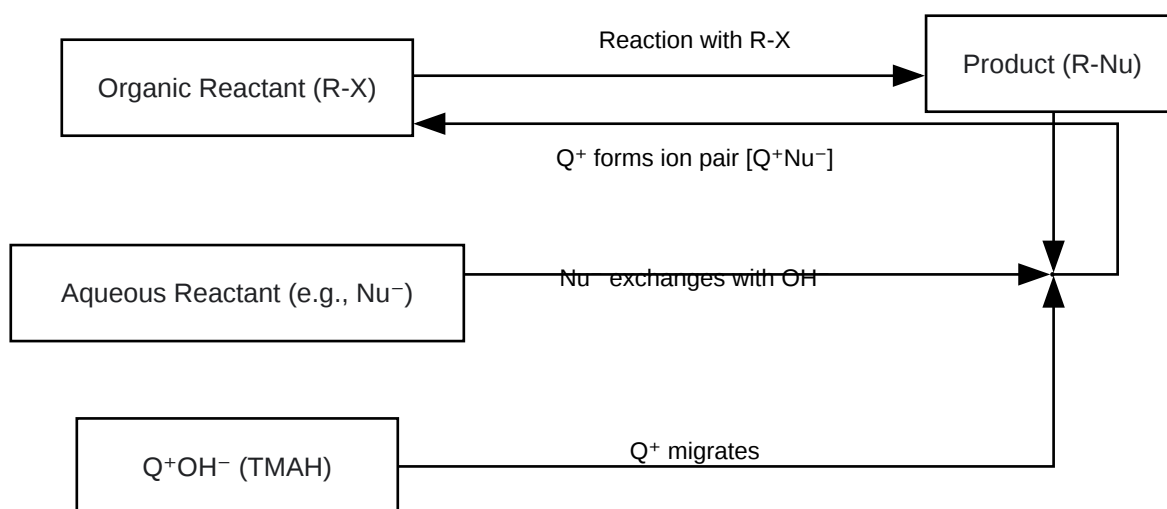
3.3. Determination of Refractive Index

A refractometer is used to measure the refractive index of a liquid.

- Calibrate the refractometer using a standard liquid with a known refractive index.
- Place a few drops of the **trimethylphenylammonium hydroxide** solution on the prism of the refractometer.
- Close the prism and allow the temperature to stabilize.
- Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index value from the scale.

Applications and Logical Workflow

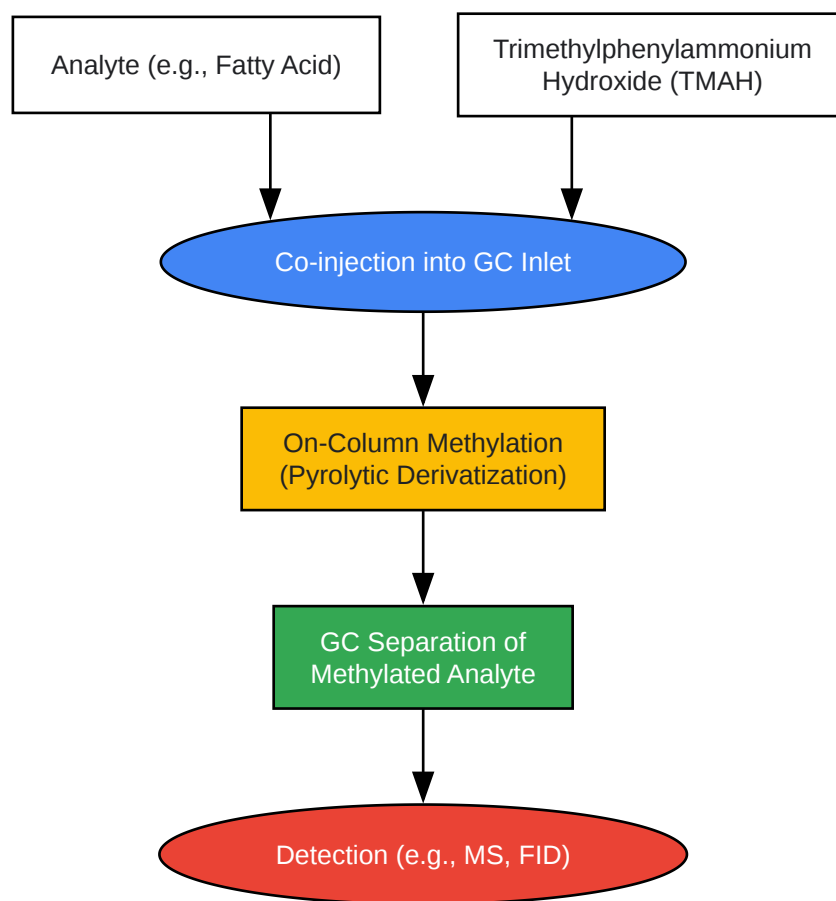
Trimethylphenylammonium hydroxide is a well-known phase transfer catalyst. Its role is to facilitate the transport of reactants between immiscible phases (e.g., an aqueous phase and an organic phase), thereby increasing the reaction rate.



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Caption: Workflow of **Trimethylphenylammonium Hydroxide** as a Phase Transfer Catalyst.

In gas chromatography, **trimethylphenylammonium hydroxide** is used as a derivatizing agent, particularly for the on-column methylation of fatty acids and other compounds with active hydrogens.



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Caption: Workflow for GC Derivatization using **Trimethylphenylammonium Hydroxide**.

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